

Handling and storage of air-sensitive barium iodide dihydrate

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Compound of Interest

Compound Name: Barium iodide dihydrate

Cat. No.: B1341596

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Technical Support Center: Barium Iodide Dihydrate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and storage of air-sensitive **barium iodide dihydrate** ($\text{BaI}_2 \cdot 2\text{H}_2\text{O}$).

Frequently Asked Questions (FAQs)

Q1: What is **barium iodide dihydrate** and what are its common applications?

Barium iodide dihydrate is an inorganic compound with the chemical formula $\text{BaI}_2 \cdot 2\text{H}_2\text{O}$.^{[1][2]} It appears as a white to off-white or colorless crystalline solid.^{[1][3][4][5]} This compound is highly soluble in water and also soluble in alcohol and acetone.^{[1][4][5]} Due to its properties, it is used in various applications, including:

- Chemical Synthesis: As a source of barium and iodide ions for synthesizing other compounds.^{[1][6]}
- Analytical Chemistry: As a reagent for detecting and quantifying halides.^[6]
- Materials Science: In the manufacturing of specialty glasses, ceramics, and optical lenses to enhance their properties.^[6]

- Medical Imaging: As a contrast agent in some X-ray and CT imaging techniques.[6]

Q2: Why is **barium iodide dihydrate** considered "air-sensitive"?

Barium iodide dihydrate is sensitive to air due to its hygroscopic and deliquescent nature, meaning it readily absorbs moisture from the atmosphere.[3] This can lead to the compound becoming liquid.[3] It is also sensitive to light and can decompose, especially in acidic conditions, which results in the release of iodine, often causing the compound to turn red.[3][7]

Q3: How should I properly store **barium iodide dihydrate**?

To maintain its integrity, **barium iodide dihydrate** should be stored in a cool, dry place.[3] The container must be tightly closed and stored under an inert atmosphere, such as nitrogen or argon, to protect it from moisture and air.[8][9] It is also crucial to protect the compound from light.[3][9]

Q4: What are the primary hazards associated with **barium iodide dihydrate**?

Barium iodide dihydrate is harmful if swallowed, inhaled, or absorbed through the skin.[3] The barium ion is a muscle poison that can cause stimulation followed by paralysis.[3] Inhalation may irritate the respiratory tract, and contact can cause skin and eye irritation.[3] For more detailed safety information, always consult the Safety Data Sheet (SDS).[8][9][10]

Troubleshooting Guide

Problem	Possible Cause	Solution
The compound has turned yellow, brown, or red.	Exposure to air and/or light has caused decomposition and the release of free iodine. [3] [7]	The compound is likely impure and may not be suitable for all applications. For future use, ensure storage is under an inert atmosphere and protected from light.
The solid has become wet or clumped together.	The compound is hygroscopic and has absorbed moisture from the air. [3]	This indicates improper storage. The material may need to be dried in a vacuum oven at a low temperature, but this may not restore its original purity. Prevention through proper storage is key.
Inconsistent experimental results.	The purity of the barium iodide dihydrate may be compromised due to improper handling or storage.	Use a fresh, properly stored container of the reagent. Ensure all handling is performed under an inert atmosphere.
Difficulty dissolving the compound.	While highly soluble in water, impurities from decomposition could affect solubility.	Use a fresh bottle of high-purity barium iodide dihydrate. Ensure the solvent is appropriate for the intended reaction.

Quantitative Data

Property	Value	Reference
Chemical Formula	BaI ₂ ·2H ₂ O	[1][6]
Molecular Weight	427.17 g/mol	[1][6][10]
Appearance	White to off-white crystalline solid	[1][3][4]
Density	~4.916 g/cm ³	[1][5]
Solubility in Water	166.7 g/100 mL at 0°C	[1]
Melting Point	Decomposes. Loses one water molecule at ~98.9°C and the second at ~539°C. Complete decomposition occurs around 740°C.	[1]

Experimental Protocols

Protocol: Handling Air-Sensitive **Barium Iodide Dihydrate** in a Glovebox

This protocol outlines the steps for safely weighing and preparing a solution of **barium iodide dihydrate** under an inert atmosphere.

Materials:

- **Barium iodide dihydrate** (in its original sealed container)
- Inert atmosphere glovebox (e.g., nitrogen or argon)
- Spatula
- Weighing boat or paper
- Analytical balance (inside the glovebox)
- Appropriate glassware for the solution (e.g., flask with a septum)

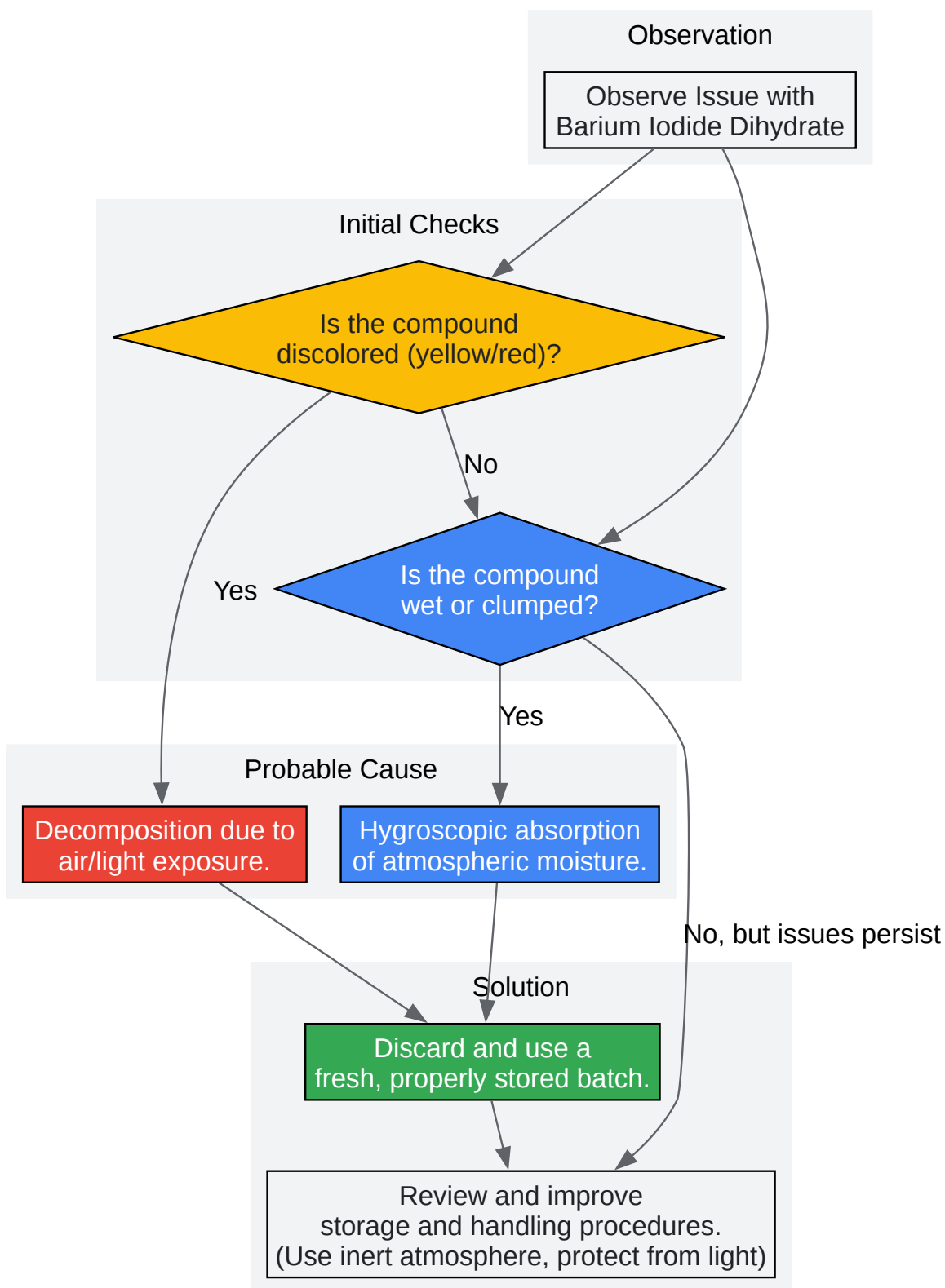
- Anhydrous solvent
- Personal Protective Equipment (PPE): lab coat, safety glasses, and appropriate gloves.

Procedure:

- Glovebox Preparation: Ensure the glovebox has been properly purged and the atmosphere is inert.
- Transfer Materials: Introduce the sealed container of **barium iodide dihydrate**, spatula, weighing boat, and glassware into the glovebox antechamber.
- Purge Antechamber: Cycle the antechamber according to the glovebox manufacturer's instructions to remove air and moisture.
- Transfer to Main Chamber: Move the items from the antechamber into the main glovebox chamber.
- Equilibration: Allow the items to equilibrate to the glovebox atmosphere for a few minutes.
- Weighing:
 - Carefully open the container of **barium iodide dihydrate** inside the glovebox.
 - Using a clean, dry spatula, transfer the desired amount of the solid to the weighing boat on the analytical balance.
 - Record the mass.
 - Tightly reseal the original container.
- Solution Preparation:
 - Transfer the weighed solid into the designated flask.
 - Add the required volume of anhydrous solvent to the flask.

- Seal the flask (e.g., with a septum and parafilm) before removing it from the glovebox if the subsequent steps are to be performed outside.
- Cleanup: Clean the spatula and any spills within the glovebox using appropriate procedures.
- Removal of Materials: Remove the prepared solution and waste from the glovebox via the antechamber.

Visualizations



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Caption: Troubleshooting workflow for common issues with **barium iodide dihydrate**.

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